

An In-depth Technical Guide to Thenoyltrifluoroacetone (TTFA)

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Compound of Interest

Compound Name: *Thenoyltrifluoroacetone*

Cat. No.: *B1682245*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Thenoyltrifluoroacetone** (TTFA), a well-known chelating agent and a classical inhibitor of mitochondrial Complex II. It covers its fundamental chemical properties, molecular structure, and its mechanism of action, with a focus on its application in research.

Core Properties and Identification

Thenoyltrifluoroacetone, commonly abbreviated as TTFA, is a β -diketone that is widely utilized in biochemical and pharmacological research. Its unique structure, featuring a thiophene ring and a trifluoromethyl group, underpins its chemical reactivity and biological activity.

Molecular Structure:

The molecular structure of **Thenoyltrifluoroacetone** consists of a central 1,3-butanedione moiety. One side is attached to a thiophen-2-yl group, and the other to a trifluoromethyl group. This combination of a heterocyclic aromatic ring and a highly electronegative trifluoromethyl group contributes to its potent chelating and inhibitory properties.

Chemical and Physical Data

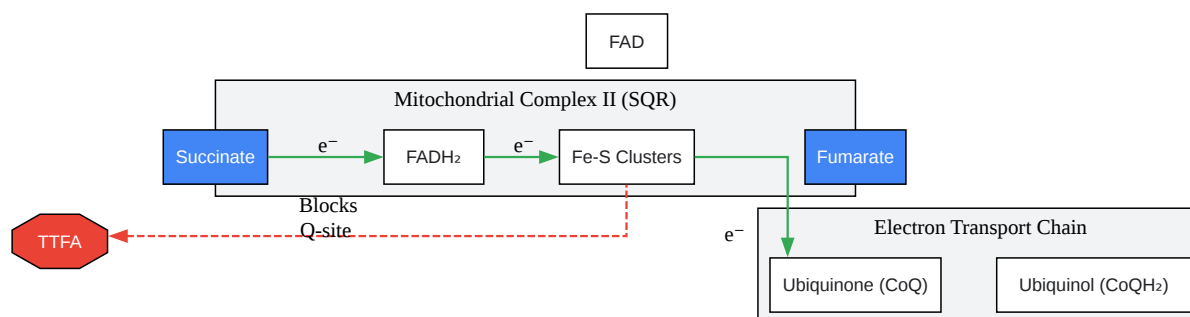
The key quantitative properties of **Thenoyltrifluoroacetone** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	326-91-0	[1][2]
Molecular Formula	C ₈ H ₅ F ₃ O ₂ S	[1][2][3]
Molecular Weight	222.18 g/mol	[1]
IUPAC Name	4,4,4-trifluoro-1-(thiophen-2-yl)butane-1,3-dione	[4]
Synonyms	TTFA, TTA, 4,4,4-Trifluoro-1-(2-thienyl)-1,3-butanedione	[1][2][5]
Melting Point	40-44 °C	[1]
Boiling Point	96-98 °C at 8 mmHg	[1]
Appearance	Light yellow or beige crystalline powder	[1]
Solubility	Sparingly soluble in water; readily soluble in organic solvents like DMSO and ethanol.	[1][5]

Mechanism of Action: Inhibition of Mitochondrial Complex II

The primary and most studied biological role of TTFA is its function as a potent and specific inhibitor of the mitochondrial electron transport chain at Complex II (Succinate Dehydrogenase, SQR).[3][5] TTFA does not act as a chelator in this context but rather binds directly to the quinone-binding site (Q-site) of Complex II.[3][5] This binding physically obstructs the natural substrate, ubiquinone (Coenzyme Q), from accessing the site, thereby blocking the transfer of electrons from succinate to the rest of the electron transport chain.[3][5] This inhibition leads to a decrease in cellular respiration and ATP production.

The following diagram illustrates the inhibitory effect of TTFA on the electron flow through Complex II.



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TTFA blocking electron transfer at the Q-site of Complex II.

Experimental Protocols

This section outlines key experimental methodologies relevant to the synthesis and application of **Thenoyltrifluoroacetone**.

1. Synthesis via Claisen Condensation

TTFA can be synthesized through a Claisen condensation reaction.[3] This method involves the reaction between an ester and a ketone in the presence of a strong base to form a β -diketone.

- Reactants:
 - 2-Acetylthiophene
 - Ethyl trifluoroacetate
 - Strong base (e.g., Sodium Hydride - NaH)

- Aprotic solvent (e.g., THF, Et₂O)
- General Procedure:
 - A solution of 2-acetylthiophene is prepared in an appropriate aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
 - A strong base, such as sodium hydride (NaH), is carefully added to the solution to deprotonate the α -carbon of the ketone, forming an enolate.
 - Ethyl trifluoroacetate is then added dropwise to the reaction mixture. The enolate attacks the carbonyl carbon of the ester.
 - The reaction proceeds through a tetrahedral intermediate, which then eliminates an ethoxide leaving group.
 - The mixture is stirred, typically at room temperature or with gentle heating, until the reaction is complete (monitored by techniques like TLC).
 - The reaction is quenched with a weak acid, and the product is extracted using an organic solvent.
 - The crude product is purified, often by recrystallization from a suitable solvent like hexane or benzene, to yield pure **Thenoyltrifluoroacetone**.[\[1\]](#)

2. Protocol for In Vitro Inhibition of Complex II

TTFA is frequently used in isolated mitochondria or cell culture experiments to study the effects of Complex II inhibition.

- Objective: To measure the effect of TTFA on cellular respiration or specific Complex II activity.
- Materials:
 - Isolated mitochondria or cell culture line of interest.
 - TTFA stock solution (dissolved in DMSO or ethanol).

- Respirometry equipment (e.g., Seahorse XF Analyzer or Clark-type oxygen electrode).
- Appropriate buffers and cell culture media.
- Methodology (Example with cultured cells):
 - Cell Seeding: Plate cells at an appropriate density in a microplate compatible with the respirometry instrument and allow them to adhere overnight.
 - Preparation of TTFA: Prepare a stock solution of TTFA in DMSO. On the day of the experiment, dilute the stock solution in the assay medium to the desired final concentrations. A typical concentration range to investigate can be from 1 μM to 500 μM , as studies have shown effects within this range.[\[3\]](#)[\[6\]](#)
 - Assay Execution:
 - Replace the cell culture medium with the pre-warmed assay medium containing substrates for Complex II (e.g., succinate, in combination with a Complex I inhibitor like rotenone to isolate Complex II activity).
 - Measure the basal oxygen consumption rate (OCR).
 - Inject the TTFA solution to achieve the desired final concentration in the wells and monitor the subsequent change in OCR. A rapid decrease in OCR indicates inhibition of the electron transport chain.
 - Data Analysis: The OCR data is normalized to cell number or protein content. The inhibitory effect of TTFA is calculated by comparing the OCR before and after its addition. An IC_{50} value, the concentration at which TTFA inhibits 50% of Complex II activity, can be determined from a dose-response curve.[\[6\]](#)

Caution: When using TTFA in biological assays, it is important to be aware that it can also inhibit other enzymes, such as carboxylesterase, which should be considered when interpreting results.[\[6\]](#)

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